

Introduction: Navigating the Utility and Hazards of a Key Synthetic Building Block

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Compound of Interest

Compound Name: **2-Bromo-5-(bromomethyl)thiazole**

Cat. No.: **B150149**

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2-Bromo-5-(bromomethyl)thiazole is a bifunctional heterocyclic compound of significant interest in medicinal chemistry and agrochemical synthesis. Its structure, featuring a reactive bromomethyl group and a modifiable bromo-substituted thiazole ring, renders it a versatile intermediate for constructing more complex molecular architectures. The thiazole nucleus is a "privileged structure" in drug discovery, appearing in numerous approved pharmaceuticals, which underscores the importance of intermediates like this one.^{[1][2]} For instance, it serves as a key precursor in the synthesis of impurities of neonicotinoid insecticides, such as thiamethoxam, making it relevant for analytical and reference standard preparation.^{[3][4]}

However, the very features that make **2-Bromo-5-(bromomethyl)thiazole** synthetically valuable—namely the two reactive bromine substituents—are also the source of its significant health and safety hazards. The bromomethyl group, in particular, classifies the molecule as a potent alkylating agent, capable of reacting with biological nucleophiles and posing a significant risk upon exposure.

This guide provides a comprehensive framework for the safe handling, storage, and disposal of **2-Bromo-5-(bromomethyl)thiazole**. It is designed for laboratory professionals who will be using this reagent, moving beyond a simple recitation of rules to explain the causality behind the recommended safety protocols. By understanding the chemical principles that govern its reactivity and toxicity, researchers can develop a self-validating system of safety that ensures personal protection and experimental integrity.

Section 1: Compound Profile and Hazard Identification

A thorough understanding of the compound's chemical and physical properties is the foundation of a robust safety assessment.

Chemical and Physical Properties

The key identifiers and physical characteristics of **2-Bromo-5-(bromomethyl)thiazole** are summarized below. This data is critical for recognizing the compound and anticipating its behavior under laboratory conditions.

Property	Value	Source(s)
CAS Number	131748-91-9	[3][5][6]
Molecular Formula	C ₄ H ₃ Br ₂ NS	[3][5]
Molecular Weight	256.95 g/mol	[3][5][7]
Appearance	White solid	[4]
Melting Point	64-66 °C	[4]
Storage Temperature	Inert atmosphere, Store in freezer, under -20°C	[4][5]
Solubility	Soluble in Chloroform, Dichloromethane, DMSO, Ethyl Acetate	[4]

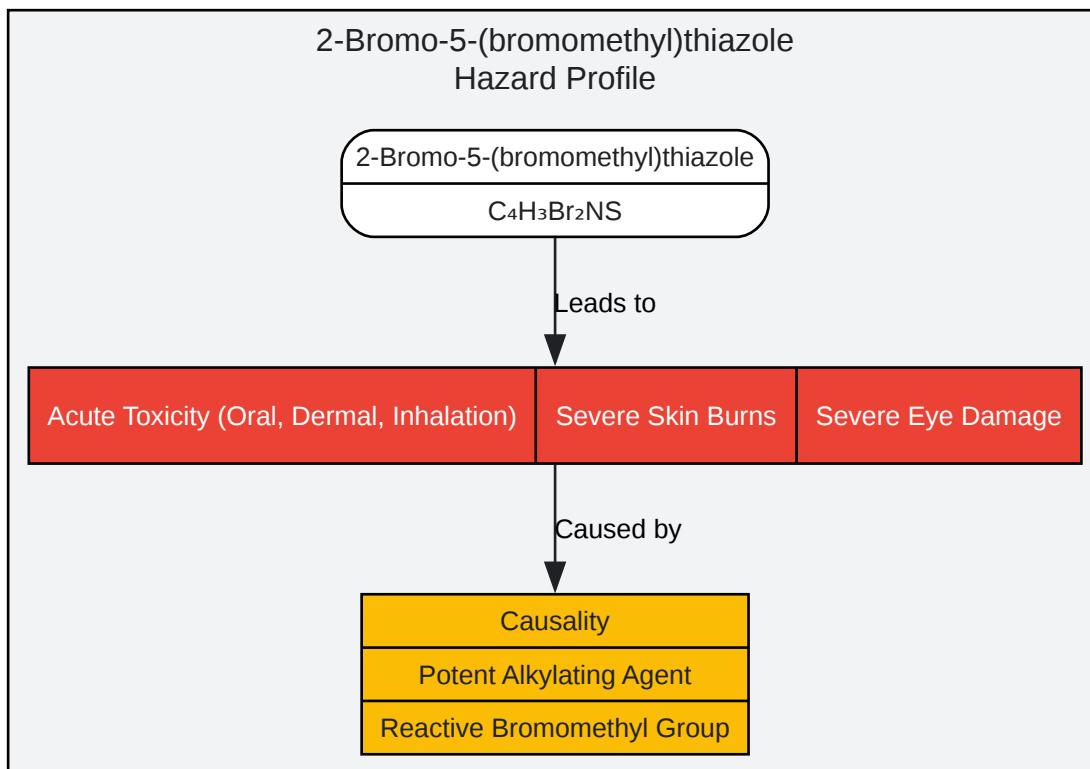
GHS Hazard Classification and Causality

2-Bromo-5-(bromomethyl)thiazole is classified as a hazardous substance. The primary dangers stem from its corrosive nature and acute toxicity upon exposure. The Globally Harmonized System (GHS) classifications highlight these risks.

Hazard Class	GHS Statement	Causality
Acute Toxicity	H302+H312+H332: Harmful if swallowed, in contact with skin, or if inhaled.	The compound is a potent alkylating agent, readily reacting with biological macromolecules. This can disrupt cellular function, leading to toxicity.
Skin/Eye Damage	H314: Causes severe skin burns and eye damage.	As a reactive electrophile, it can cause chemical burns upon contact with skin or eyes through covalent modification of proteins and other tissues.

Diagram: Core Hazard Profile

A conceptual diagram illustrating the primary hazards associated with **2-Bromo-5-(bromomethyl)thiazole**.



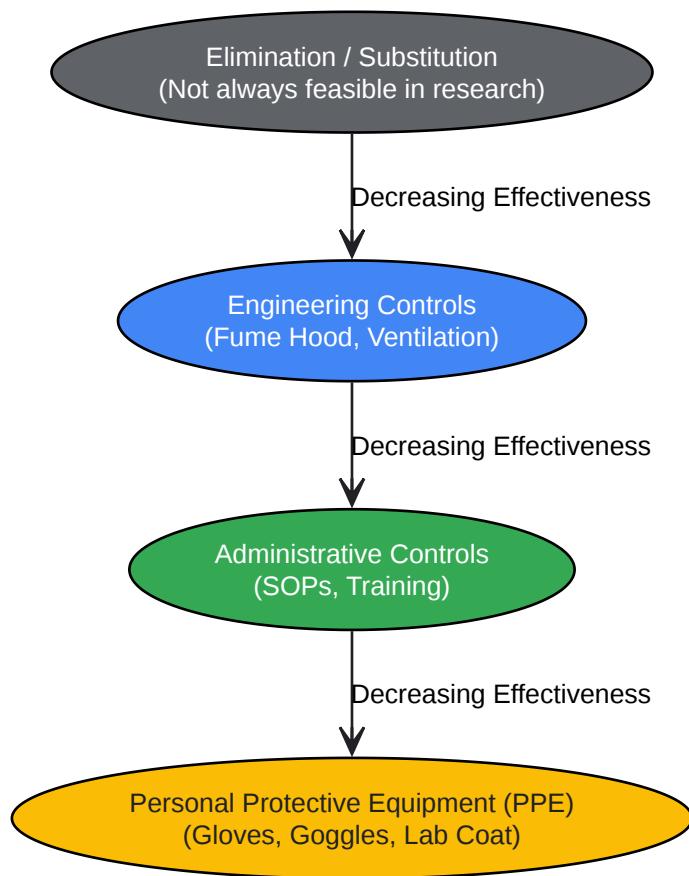
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Section 2: Exposure Controls and Personal Protective Equipment (PPE)

Minimizing exposure is the cardinal principle of chemical safety.^[8] This is achieved through a multi-layered approach known as the "Hierarchy of Controls."

Diagram: Hierarchy of Controls

The hierarchy of controls, adapted for handling reactive laboratory reagents.

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Engineering Controls

Engineering controls are the first line of defense, designed to physically isolate the researcher from the chemical hazard.

- Chemical Fume Hood: All handling of **2-Bromo-5-(bromomethyl)thiazole**, including weighing, transfers, and reaction setup, must be conducted inside a certified chemical fume hood.[9][10] The fume hood contains vapors and fine particulates, preventing inhalation.
- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of fugitive emissions.[11]
- Safety Infrastructure: An operational safety shower and eyewash station must be readily accessible in the immediate vicinity of the work area.[11][12]

Personal Protective Equipment (PPE)

PPE is mandatory and serves as the final barrier between the user and the chemical.[9]

- Eye and Face Protection: Chemical safety goggles that provide a complete seal around the eyes are required.[12] Given the severe eye damage risk (H314), a face shield worn over the goggles is strongly recommended, especially when handling larger quantities or during transfers.[5][12]
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves. Double-gloving (wearing two pairs of nitrile gloves) is a prudent practice.[13] Always inspect gloves for tears or pinholes before use. Remove and replace gloves immediately if contamination occurs, and wash hands thoroughly after removal.[14]
 - Lab Coat: A flame-resistant lab coat with long sleeves and a secure front closure is required.[9]
 - Apparel: Long pants and closed-toe shoes are mandatory.[14] Do not wear sandals, perforated shoes, or shorts in the laboratory.
- Respiratory Protection: For most routine operations within a functioning fume hood, respiratory protection is not required. However, in the event of a spill or a failure of engineering controls, a NIOSH-approved respirator with cartridges appropriate for organic vapors may be necessary.[11][15] Use of respirators requires prior medical clearance, training, and fit-testing.

Section 3: Protocols for Safe Handling and Storage

Adherence to strict protocols is essential to prevent accidents and exposure.

Handling Protocol

- Preparation: Before handling, ensure all engineering controls are operational and all required PPE is donned correctly. Clear the fume hood of all unnecessary items.
- Weighing: Weigh the solid compound within the fume hood. Use a disposable weigh boat or place the weighing vessel inside a secondary container (e.g., a beaker) to contain any minor spills.
- Transfers: Conduct all transfers of the solid or solutions containing it deep within the fume hood. Use spatulas for solids and appropriate glassware (funnels, pipettes) for solutions to minimize the risk of spills and aerosol generation.^[9]
- Post-Handling: After use, securely seal the primary container. Decontaminate any reusable equipment (spatulas, glassware) that has come into contact with the chemical. Wipe down the work surface inside the fume hood.
- Hygiene: Wash hands thoroughly with soap and water after the procedure is complete and upon exiting the laboratory.^[14]

Storage Requirements

Proper storage is crucial for maintaining the compound's integrity and preventing hazardous situations.

- Temperature and Atmosphere: Store the container in a freezer at or below -20°C under an inert atmosphere (e.g., argon or nitrogen).^{[4][5]} The low temperature and inert atmosphere inhibit decomposition pathways.
- Location: The freezer should be located in a well-ventilated area designated for chemical storage. Do not store with food or beverages.
- Container: Keep the container tightly closed and clearly labeled with the chemical name and all relevant GHS hazard pictograms.^[16]

- Incompatibilities: Store separately from strong oxidizing agents, acids, and bases.[11][17]

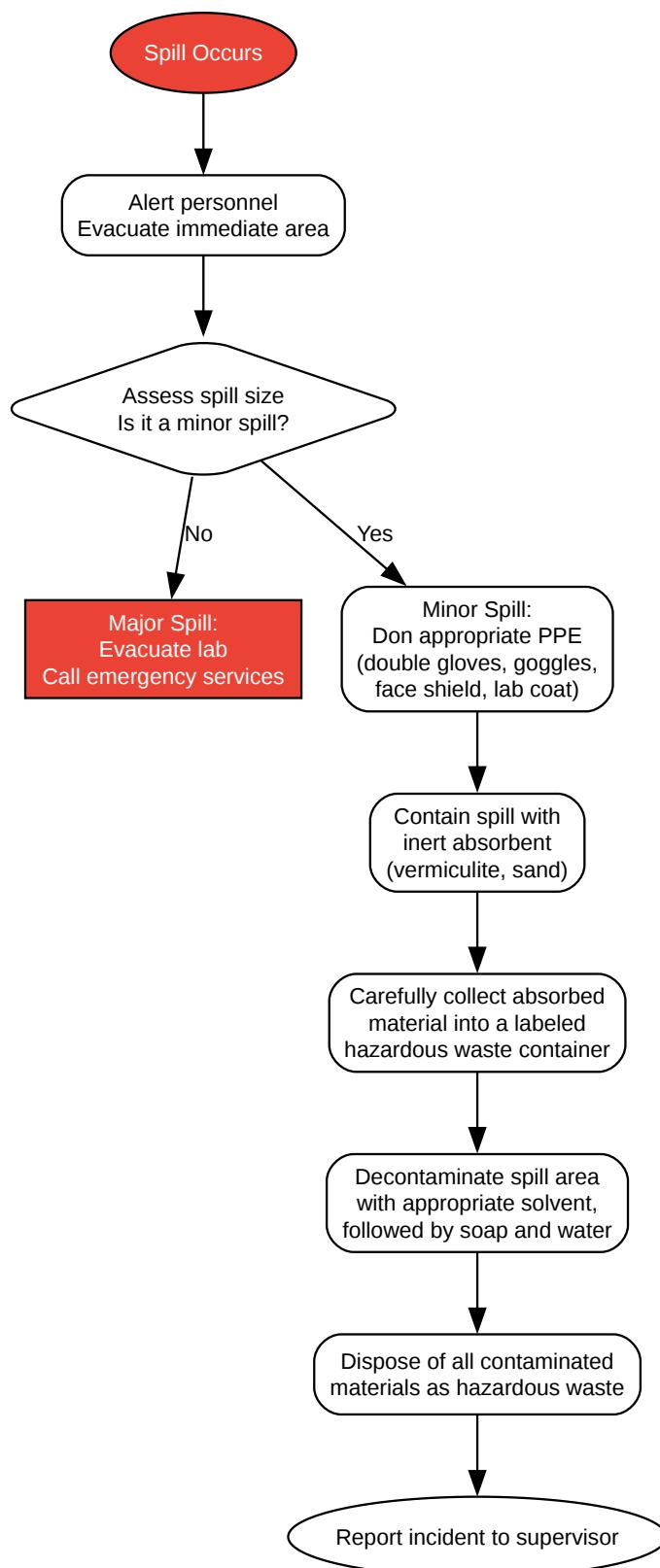
Section 4: Emergency Response Procedures

A clear, pre-planned emergency response is critical to mitigating the consequences of an accident.

Spill Response

Diagram: Spill Response Flowchart

A step-by-step flowchart for responding to a laboratory spill of **2-Bromo-5-(bromomethyl)thiazole**.

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- **Evacuate and Alert:** Immediately alert others in the vicinity. If the spill is large or outside of a fume hood, evacuate the laboratory.
- **Ventilate:** Ensure the area is well-ventilated.
- **Protect:** For small spills inside a fume hood, trained personnel should wear, at a minimum, double nitrile gloves, chemical safety goggles, a face shield, and a lab coat.
- **Contain:** Cover the spill with an inert absorbent material such as vermiculite, sand, or a commercial chemical absorbent.[\[17\]](#) Do not use combustible materials like paper towels.
- **Collect:** Carefully sweep or scoop the absorbed material into a designated, sealable, and clearly labeled hazardous waste container.[\[17\]](#)
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[\[13\]](#)
- **Dispose:** All contaminated materials, including gloves and absorbent, must be disposed of as hazardous waste.

First Aid Measures

Immediate and appropriate first aid is critical following any exposure.[\[12\]](#)[\[18\]](#)

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth). Seek immediate medical attention.[\[19\]](#)[\[20\]](#)
- **Skin Contact:** Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[\[19\]](#)[\[20\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[19\]](#)[\[20\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[12\]](#)[\[19\]](#)

Firefighting

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[17]
- Combustion Hazards: Thermal decomposition can produce highly toxic and corrosive gases, including hydrogen bromide, nitrogen oxides (NO_x), and sulfur oxides (SO_x).[12]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[17]

Section 5: Waste Disposal

Chemical waste management is a critical component of laboratory safety and environmental responsibility.

- Classification: **2-Bromo-5-(bromomethyl)thiazole** and any materials contaminated with it (e.g., gloves, absorbent materials, empty containers) are classified as hazardous chemical waste.
- Containment: Collect all waste in a designated, chemically compatible, sealed, and clearly labeled container. The label must include the words "Hazardous Waste" and the full chemical name.[21]
- Disposal: Disposal must be conducted through a licensed hazardous waste management company.[22] Adhere strictly to all local, state, and federal environmental regulations. Under no circumstances should this chemical or its waste be disposed of down the drain.[14]

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